

# An In-Depth Technical Guide to the Spectroscopic Data of 1-Nonene

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## Compound of Interest

Compound Name: 1-Nonene

Cat. No.: B7766027

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## Introduction

**1-Nonene**, a terminal alkene with the chemical formula  $C_9H_{18}$ , serves as a crucial building block in various chemical syntheses, including the production of polymers, surfactants, and specialty chemicals.[1] For researchers, scientists, and professionals in drug development, a comprehensive understanding of its structural and electronic properties is paramount for its effective utilization and for the characterization of novel compounds derived from it.

Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a detailed fingerprint of the molecule, enabling its unambiguous identification and the elucidation of its chemical behavior.

This technical guide offers an in-depth exploration of the spectroscopic data of **1-nonene**. Moving beyond a mere presentation of spectra, this document delves into the causal relationships between the molecular structure of **1-nonene** and its spectroscopic signatures. Each section is designed to be a self-validating system, integrating established principles with field-proven insights to provide a robust and reliable resource for laboratory professionals.

## 1-Nonene: Structure and Physicochemical Properties

**1-Nonene** is a colorless liquid with a gasoline-like odor. As a terminal alkene, its reactivity is largely defined by the carbon-carbon double bond at the C1 position.

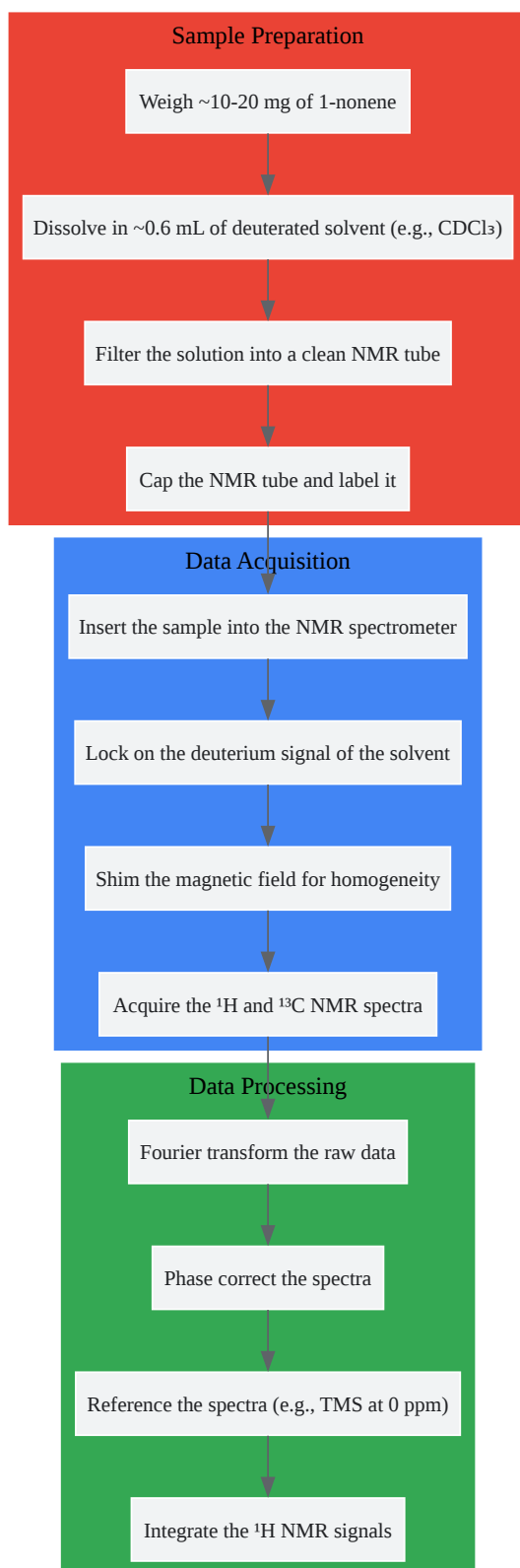
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	[2]
Molecular Weight	126.24 g/mol	[3]
Boiling Point	146 °C	[3]
Melting Point	-81 °C	[3]
Density	0.73 g/mL at 25 °C	[3]

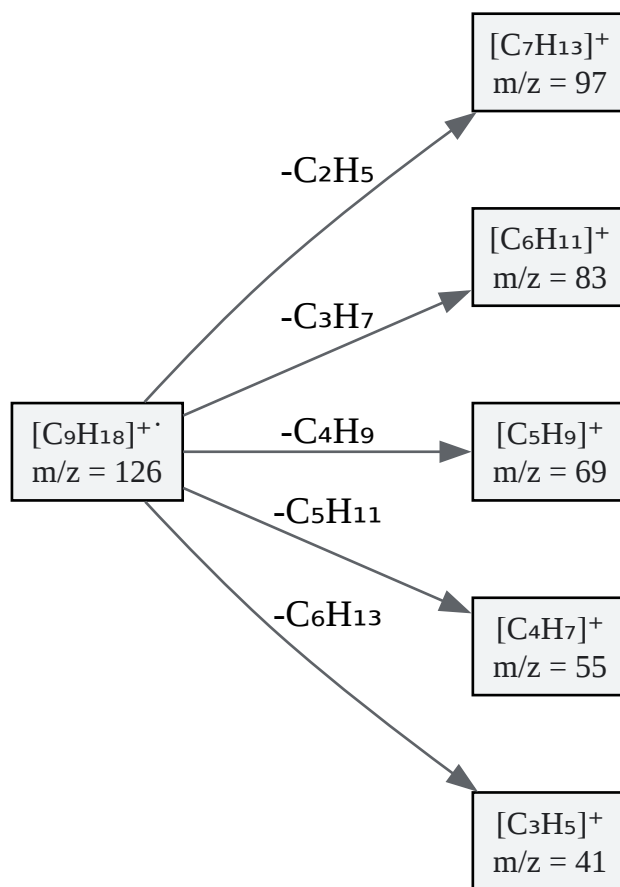
## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of organic molecules. For **1-nonene**, both <sup>1</sup>H and <sup>13</sup>C NMR provide distinct and complementary information.

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **1-nonene** is characterized by signals corresponding to the vinylic protons, the allylic protons, and the protons of the aliphatic chain. The chemical shifts and coupling patterns are highly informative for confirming the position of the double bond.





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## References

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